

Application Notes and Protocols for Caveolin-1 Antibody #3238

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of Caveolin-1 Antibody #3238 (herein referred to as **NED-3238** for consistency with the user request) in cell culture experiments. Caveolin-1 is an integral membrane protein and a principal component of caveolae, which are small invaginations of the plasma membrane. It plays a crucial role as a scaffolding protein, modulating numerous signal transduction pathways.

Caveolin-1 is involved in a variety of biological processes, including vesicular trafficking, cholesterol homeostasis, cell adhesion, and apoptosis.[1][2] It interacts with and regulates the activity of multiple signaling molecules such as G-protein alpha subunits, receptor tyrosine kinases, protein kinase C (PKC) family members, Src family tyrosine kinases, and endothelial nitric oxide synthase (eNOS).[1][2] The function of Caveolin-1 as both a positive and negative regulator of signaling pathways makes it a protein of significant interest in many areas of research, including cancer biology and metabolic diseases.[3][4][5]

Quantitative Data Summary

The following table summarizes the recommended starting dilutions and technical specifications for the use of the Caveolin-1 Antibody #3238 in various applications.



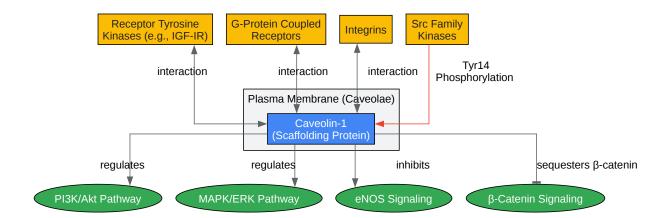
Application	Recommended Dilution	Species Reactivity	Molecular Weight	Source
Western Blotting (WB)	1:1000	H, M, R, Hm, Z, B, Pg	21, 24 kDa	Rabbit Polyclonal
Immunoprecipitat	1:50	H, M, R, Hm, Z, B, Pg	21, 24 kDa	Rabbit Polyclonal
Immunofluoresce nce (IF-IC)	1:400	H, M, R, Hm, Z, B, Pg	21, 24 kDa	Rabbit Polyclonal
Immunohistoche mistry (IHC-P)	1:250	H, M, R, Hm, Z, B, Pg	21, 24 kDa	Rabbit Polyclonal
Flow Cytometry (FC-FP)	1:50	H, M, R, Hm, Z, B, Pg	21, 24 kDa	Rabbit Polyclonal

Data sourced from the Cell Signaling Technology datasheet for Caveolin-1 Antibody #3238.[1] [2] H: Human, M: Mouse, R: Rat, Hm: Hamster, Z: Zebrafish, B: Bovine, Pg: Pig.

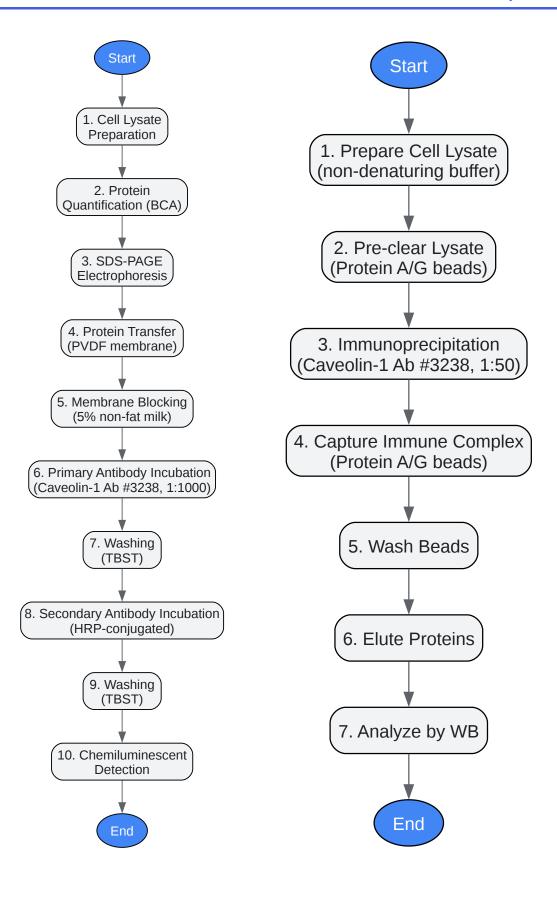
Signaling Pathway Visualization

Caveolin-1 acts as a central hub for integrating various signaling pathways at the plasma membrane. It can act as a scaffold, bringing together signaling components, or as a regulator, often inhibiting the activity of interacting proteins through its caveolin scaffolding domain (CSD). [4] Key interactions include the regulation of growth factor signaling (e.g., IGF-IR), G-protein coupled receptors, and mechanosensing through integrins.[4][6] Phosphorylation on Tyrosine 14 is a critical event that modulates its interaction with downstream effectors like Grb7.[1][4]

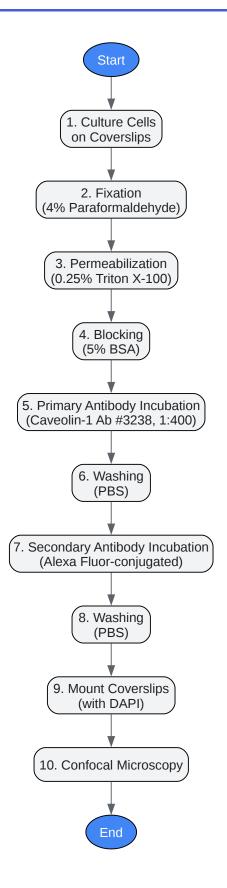












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